

Comparative Cytotoxicity Analysis: Reactive Yellow 15 vs. Its Metabolites

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Compound of Interest

Compound Name: Reactive Yellow 15

Cat. No.: B13747826

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This guide provides a comparative overview of the cytotoxic potential of the textile dye **Reactive Yellow 15** (RY15) and its predicted metabolic byproducts. Due to a lack of publicly available direct comparative studies, this document outlines the expected metabolic pathways, summarizes the known toxicological profiles of the resulting classes of compounds, and provides detailed experimental protocols for researchers to conduct their own comparative cytotoxicity assessments.

Introduction

Reactive Yellow 15 is a widely used azo dye in the textile industry. Azo dyes are characterized by the presence of one or more azo bonds ($-N=N-$). During metabolic processes, particularly under anaerobic conditions such as those found in the gut microbiota, these bonds can be cleaved to form aromatic amines. These metabolic products are often more toxic and potentially carcinogenic than the parent dye molecule. Understanding the comparative cytotoxicity of RY15 and its metabolites is therefore crucial for assessing its overall risk to human health and the environment.

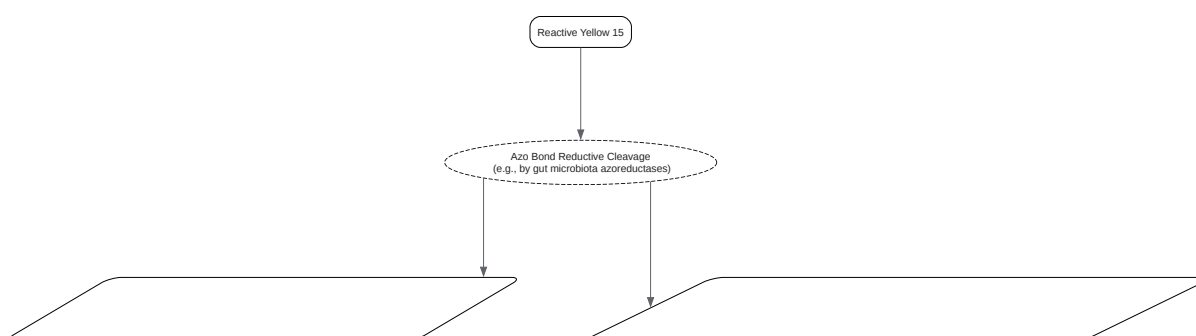
Predicted Metabolic Pathway of Reactive Yellow 15

The metabolic breakdown of **Reactive Yellow 15** is predicted to occur via the reductive cleavage of its azo bond. This process yields two primary metabolites, which are derived from the dye's original precursor molecules.

The predicted metabolites of **Reactive Yellow 15** are:

- Metabolite 1: 2-(4-Amino-2-methoxy-5-methylphenylsulfonyl)ethyl hydrogensulfate
- Metabolite 2: 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid

Below is a diagram illustrating this metabolic breakdown.



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